

In-depth Technical Guide: Safety and Handling of 8-Chloroisoquinoline-1-carbonitrile

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Compound of Interest

Compound Name: 8-Chloroisoquinoline-1-carbonitrile

Cat. No.: B1471815

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **8-Chloroisoquinoline-1-carbonitrile** (CAS No. 1231761-26-4), a heterocyclic compound of interest in medicinal chemistry and drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, this guide amalgamates data from structurally related compounds to provide the most relevant safety precautions and handling procedures. Researchers should handle this compound with the utmost care, assuming it to be hazardous.

Chemical and Physical Properties

Quantitative data for **8-Chloroisoquinoline-1-carbonitrile** is not readily available. The following table summarizes known properties of closely related isoquinoline derivatives to provide an estimation.



Property	Value	Source/Analogue
Molecular Formula	C10H5CIN2	N/A
Molecular Weight	188.61 g/mol	N/A
Appearance	Likely a solid	Analogue Data
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Insoluble in water	Analogue Data[1]

Hazard Identification and GHS Classification

A specific Globally Harmonized System (GHS) classification for **8-Chloroisoquinoline-1-carbonitrile** is not established. Based on the known hazards of similar chlorinated and nitrilated aromatic compounds, it should be treated as a substance with the potential for significant health risks. The following classifications for related compounds should be considered as a minimum precaution.

Pictograms:

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Signal Word:Danger

Potential Hazard Statements (based on analogues):

- H301: Toxic if swallowed. (Based on 8-Hydroxyquinoline)
- H315: Causes skin irritation. (Based on 1-Chloroisoquinoline)
- H317: May cause an allergic skin reaction. (Based on 8-Hydroxyquinoline)



- H318: Causes serious eye damage. (Based on 8-Hydroxyquinoline)
- H335: May cause respiratory irritation. (Based on 1-Chloroisoquinoline)
- H360: May damage fertility or the unborn child. (Based on 8-Hydroxyquinoline)
- H410: Very toxic to aquatic life with long lasting effects. (Based on 8-Hydroxyquinoline)

3. Safe Handling and Storage

Strict adherence to safety protocols is mandatory when handling **8-Chloroisoquinoline-1-carbonitrile**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- · Skin Protection:
 - Wear a flame-retardant lab coat.
 - Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSHapproved respirator with an appropriate particulate filter.

Handling Procedures:

- · Avoid all direct contact with the substance.
- Do not breathe dust, fumes, or vapors.



- [2] Wash hands thoroughly after handling.
- [3] Do not eat, drink, or smoke in the laboratory.
- [3] Ground all equipment containing the material to prevent static discharge.

[2]Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- [2] Keep away from heat, sparks, and open flames.
- [2] Store locked up.
- [3] Keep away from incompatible materials such as strong oxidizing agents and acids.

#[2]## 4. First Aid Measures

In case of exposure, seek immediate medical attention and provide the attending physician with this safety information.

- If Inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration.
- [3] In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- [3] In Case of Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
- [3] If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.

#[2]## 5. Accidental Release Measures

 Personal Precautions: Evacuate the area. Wear appropriate personal protective equipment as outlined in Section 3. Avoid breathing dust and vapors.



- Environmental Precautions: Prevent the material from entering sewers or waterways.
- Methods for Cleaning Up: Carefully sweep up or vacuum the spilled material and place it into a suitable, labeled container for disposal. Avoid generating dust.

Disposal Considerations

Dispose of **8-Chloroisoquinoline-1-carbonitrile** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service for proper disposal.

Biological Activity and Potential Signaling Pathways

8-Chloroisoquinoline-1-carbonitrile has been investigated for its potential as an anticancer and antimicrobial agent. While specific signaling pathways have not been fully elucidated for this particular compound, the isoquinoline and quinoline scaffolds are known to exert their biological effects through various mechanisms.

Antimicrobial Activity: The antimicrobial mechanism of quinoline and isoquinoline derivatives often involves the inhibition of essential bacterial enzymes. For instance, quinolone antibiotics are known to target DNA gyrase and topoisomerase IV, enzymes crucial for bacterial DNA replication. Th[4]is leads to breaks in the bacterial DNA and ultimately cell death. Th[4]e presence of a chlorine atom and a carbonitrile group on the isoquinoline core may modulate this activity.

Anticancer Activity: The anticancer properties of quinoline derivatives have been attributed to several mechanisms, including the inhibition of protein kinases that are critical for cancer cell signaling. One such target is the PI3K (Phosphoinositide 3-kinase) enzyme, which plays a central role in cell growth, proliferation, and survival. In[5]hibition of the PI3K signaling pathway can lead to the induction of apoptosis (programmed cell death) in cancer cells.

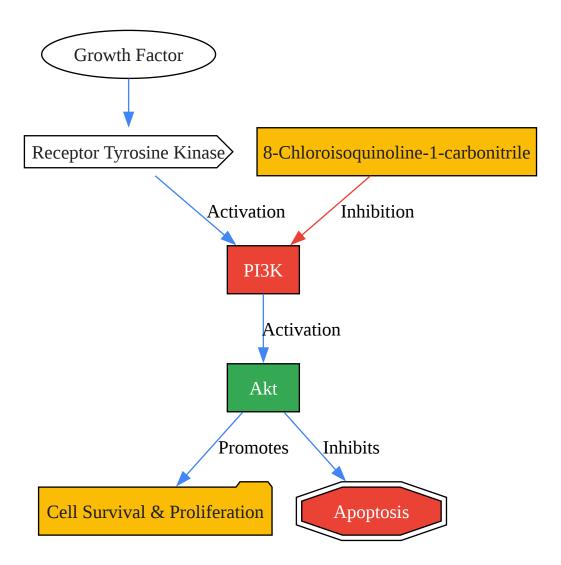
Below are generalized diagrams representing these potential mechanisms of action.





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Caption: Potential antimicrobial mechanism of action.



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Caption: Potential anticancer signaling pathway inhibition.



Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **8-Chloroisoquinoline-1-carbonitrile** are not widely published. The following are general procedures adapted from the synthesis of similar compounds.

General Synthesis of 1-Chloroisoquinolines:

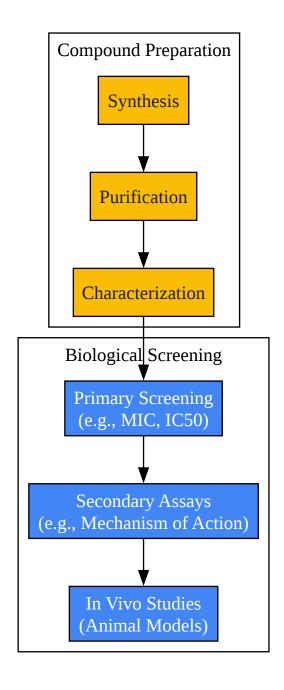
A common method for the synthesis of 1-chloroisoquinolines involves the treatment of the corresponding isoquinoline-N-oxide with a chlorinating agent like phosphoryl chloride (POCl₃).

*[1] Step 1: N-Oxidation of Isoquinoline: The parent isoquinoline is oxidized to isoquinoline-N-oxide using an oxidizing agent such as m-chloroperoxybenzoic acid (m-CPBA) or hydrogen peroxide in acetic acid.

• Step 2: Chlorination: The isoquinoline-N-oxide is then reacted with phosphoryl chloride, often with heating, to yield the 1-chloroisoquinoline derivative. Th[1]e reaction mixture is typically worked up by quenching with ice water and extracting the product with an organic solvent. Pu[1]rification is usually achieved by column chromatography.

[1]General Workflow for Biological Activity Screening:





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Caption: General workflow for synthesis and biological evaluation.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet. All personnel handling **8-Chloroisoquinoline-1-carbonitrile** must be adequately trained in laboratory safety procedures and should consult all available safety information before use. The user is solely responsible for all risks associated with the handling, use, and disposal of this compound.



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